

# An In-Depth Technical Guide to Lead Cyanamide: Identifiers, Properties, and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Lead cyanamide

Cat. No.: B3421075

[Get Quote](#)

This technical guide provides a comprehensive overview of **lead cyanamide**, focusing on its chemical identifiers, physicochemical properties, and relevant experimental methodologies. The information is intended for researchers, scientists, and professionals in drug development and chemical safety who require detailed technical data on this compound.

## Chemical Identifiers and Nomenclature

**Lead cyanamide** is an inorganic compound with several identifiers across various chemical databases. The primary CAS number is 20837-86-9.[1][2] It is also known by synonyms such as Lead(II) cyanamide, Lead cyanamidate, and Pigment Yellow 48.[3][4]

Identifier Type	Identifier
CAS Number	20837-86-9 (primary)[1][2][5], 20890-10-2[3]
EC Number	244-073-9[1][5]
PubChem CID	57375663[3]
UNII	AV6CF794PB[3]
Molecular Formula	CN <sub>2</sub> Pb[1]
Synonyms	Lead(2+) cyanamide, Lead cyanamidate[3]

## Physicochemical Properties

The quantitative physicochemical properties of **lead cyanamide** are summarized below, providing key data for laboratory and industrial applications.

Property	Value
Molecular Weight	247.22 g/mol
Appearance	White to off-white crystalline powder[4]
Melting Point	>250°C[2][4]
Density	6.6 g/cm <sup>3</sup> [2][4]
Boiling Point	258.5°C at 760 mmHg[2][4]
Flash Point	1.2°C[4]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **lead cyanamide** are crucial for research and development.

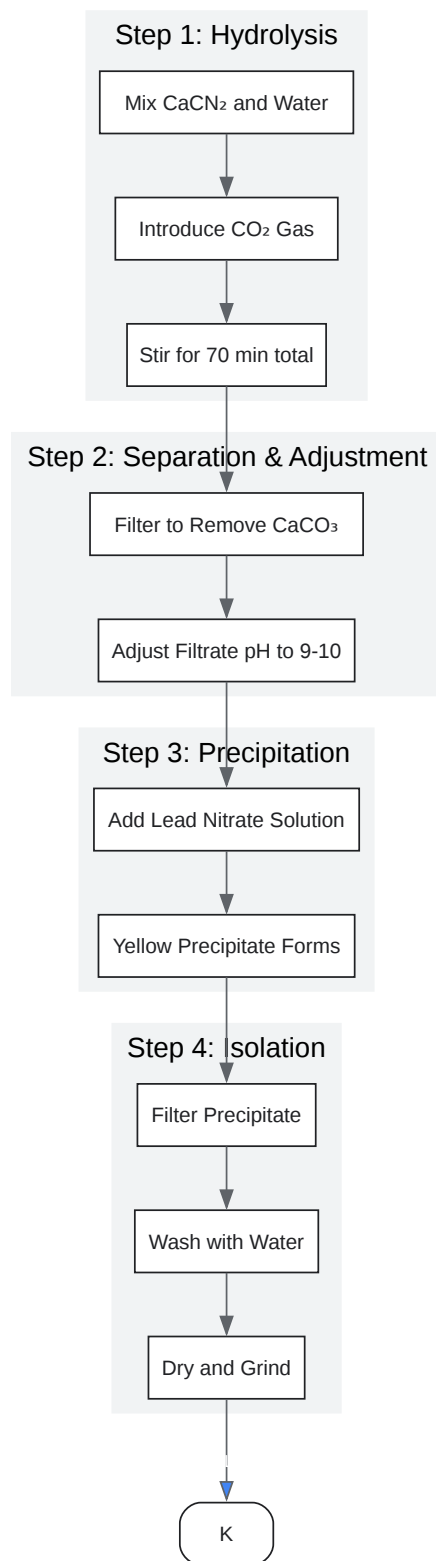
This protocol describes a method for preparing **lead cyanamide** using lime nitrogen (calcium cyanamide) and a soluble lead salt in an aqueous solution.[6] This process is advantageous due to its mild reaction conditions and rapid reaction time.[6]

Methodology:

- Hydrolysis of Lime Nitrogen:
  - Weigh 25g of calcium cyanamide ( $\text{CaCN}_2$ ) and add it to 200ml of water in a reaction vessel.
  - Introduce  $\text{CO}_2$  gas into the suspension while stirring. The  $\text{CO}_2$  facilitates the hydrolysis of  $\text{CaCN}_2$  to form aminonitrile and precipitates calcium ions as calcium carbonate ( $\text{CaCO}_3$ ). [6]
  - Continue this hydrolysis process for approximately 40 minutes.

- Add another 200ml of water and continue the hydrolysis with stirring for an additional 30 minutes.[\[6\]](#)
- Filtration and pH Adjustment:
  - Filter the resulting mixture to remove the  $\text{CaCO}_3$  precipitate.
  - Adjust the pH of the filtrate (aminonitrile solution) to between 9 and 10.[\[6\]](#)
- Precipitation of **Lead Cyanamide**:
  - Slowly add 130ml of a 30-33% (w/w) lead nitrate solution to the pH-adjusted filtrate.[\[6\]](#) A significant yellow precipitate of **lead cyanamide** will form.
- Product Isolation and Purification:
  - Allow the precipitate to settle (age).
  - Filter the mixture to collect the **lead cyanamide** precipitate.
  - Wash the precipitate thoroughly with water to remove any unreacted salts.
  - Dry the purified precipitate at a temperature not exceeding 100°C.[\[6\]](#)
  - Grind the dried product to obtain a fine powder.

## Workflow for Lead Cyanamide Synthesis



[Click to download full resolution via product page](#)

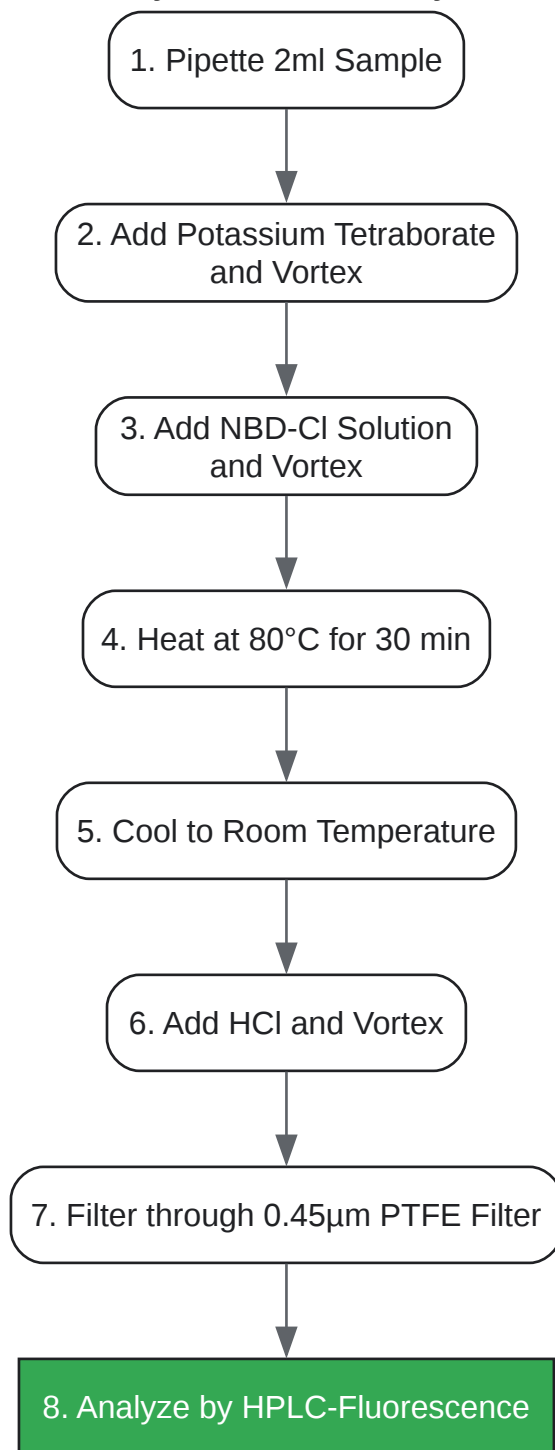
A flowchart of the aqueous synthesis of **lead cyanamide**.

This protocol provides a general method for the quantification of cyanamide residues, which can be adapted for matrices containing **lead cyanamide** after appropriate extraction. The method involves derivatization followed by analysis using High-Performance Liquid Chromatography (HPLC) with a fluorescence detector.[\[7\]](#)[\[8\]](#)

#### Methodology:

- Sample Preparation and Extraction:
  - Accurately measure a 2 ml aliquot of the aqueous sample (or an extract of a solid sample) into a 15 ml centrifuge tube.
- Derivatization:
  - Add 1.0 ml of 0.37 M potassium tetraborate solution to the tube and mix using a vortex.[\[7\]](#)[\[8\]](#)
  - Add 2.0 ml of a 0.025 M methanolic solution of 4-fluoro-7-nitro-2,1,3-benzoxadiazole (NBD-Cl) and vortex again.[\[7\]](#)[\[8\]](#)
  - Heat the mixture in a heating block at 80°C for 30 minutes to allow the derivatization reaction to complete.[\[7\]](#)[\[8\]](#)
- Post-Derivatization Treatment:
  - Allow the solution to cool to room temperature.
  - Add 1.0 ml of 1.2 M hydrochloric acid (HCl) to stop the reaction and mix by vortex.[\[7\]](#)[\[8\]](#)
- Analysis:
  - Filter the final solution through a 0.45 µm PTFE syringe filter directly into an HPLC vial.[\[7\]](#)[\[8\]](#)
  - Analyze the sample using an HPLC system equipped with a fluorescence detector.

## Workflow for Cyanamide Analysis via HPLC



[Click to download full resolution via product page](#)

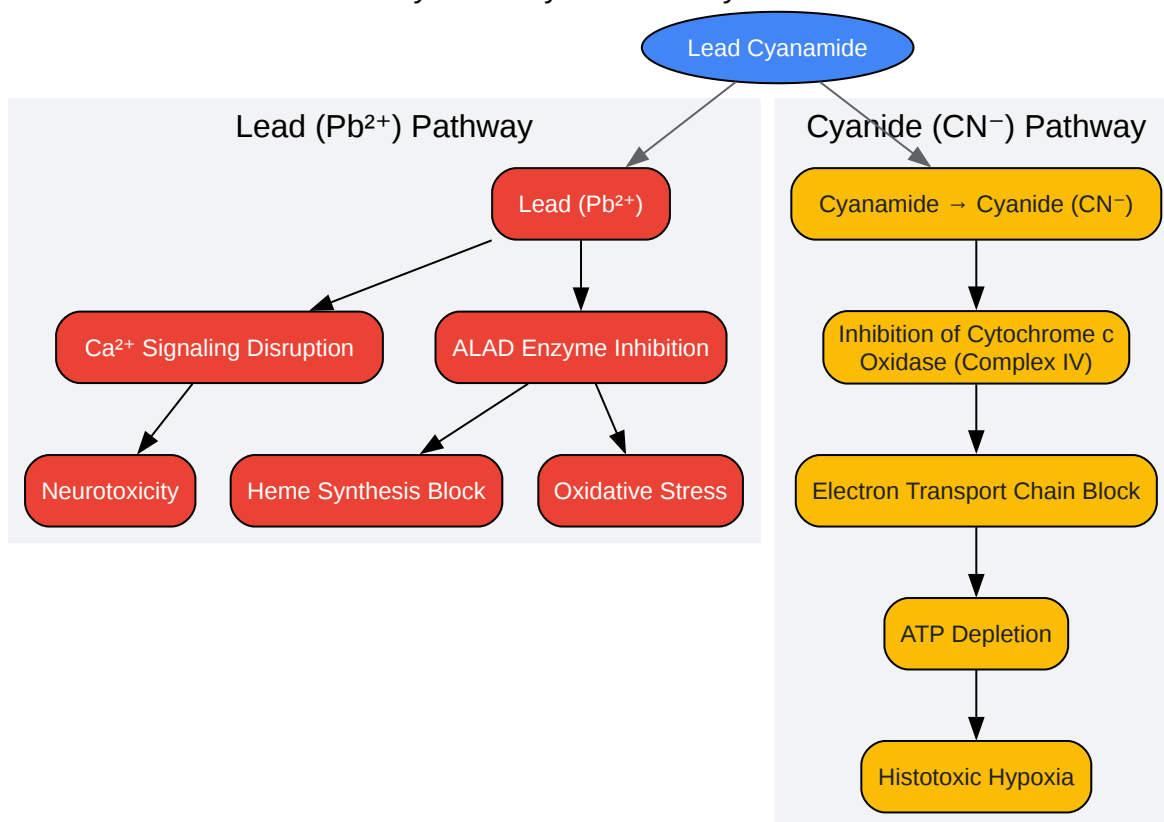
An analytical workflow for cyanamide quantification.

## Toxicity Pathways

**Lead cyanamide** exhibits toxicity attributable to both the lead cation ( $\text{Pb}^{2+}$ ) and the cyanamide anion ( $\text{NCN}^{2-}$ ), which can be metabolized to cyanide.

- **Lead ( $\text{Pb}^{2+}$ ) Toxicity:** Lead is a potent neurotoxin that primarily exerts its effects by mimicking divalent cations like calcium ( $\text{Ca}^{2+}$ ). This mimicry allows it to interfere with critical cellular processes.<sup>[9]</sup> It disrupts synaptic transmission by interfering with calcium-dependent signaling pathways.<sup>[9]</sup> Furthermore, lead inhibits the enzyme  $\delta$ -aminolevulinic acid dehydratase (ALAD) in the heme synthesis pathway, leading to the accumulation of  $\delta$ -aminolevulinic acid (ALA), which can cause oxidative stress.<sup>[9][10]</sup>
- **Cyanide ( $\text{CN}^-$ ) Toxicity:** The cyanamide group can be metabolized to cyanide, a classic mitochondrial poison. Cyanide has a high affinity for ferric iron ( $\text{Fe}^{3+}$ ) and potently inhibits cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain.<sup>[11][12]</sup> This inhibition blocks the utilization of oxygen, halts aerobic respiration, and leads to a rapid depletion of cellular ATP, causing histotoxic hypoxia.<sup>[12]</sup>

## Toxicity Pathways of Lead Cyanamide



[Click to download full resolution via product page](#)

Combined toxicity pathways of lead and cyanide.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References



- 1. Page loading... [wap.guidechem.com]
- 2. lead cyanamide | CAS#:20837-86-9 | Chemsrsc [chemsrc.com]
- 3. Lead(2+) cyanamide | CH<sub>2</sub>N<sub>2</sub>Pb+2 | CID 57375663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Cas 20837-86-9, LEAD CYANAMIDE | lookchem [lookchem.com]
- 5. LEAD CYANAMIDE | 20837-86-9 [m.chemicalbook.com]
- 6. CN1304876A - Process for preparing lead cyanamide - Google Patents [patents.google.com]
- 7. 19january2021snapshot.epa.gov [19january2021snapshot.epa.gov]
- 8. epa.gov [epa.gov]
- 9. Pathways – Lead Poisoning [sites.tufts.edu]
- 10. m.youtube.com [m.youtube.com]
- 11. Cyanide and Cyanogenic Compounds—Toxicity, Molecular Targets, and Therapeutic Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Redirecting Intermediary Metabolism to Counteract Cyanide Poisoning - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Lead Cyanamide: Identifiers, Properties, and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3421075#lead-cyanamide-cas-number-and-identifiers]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)